

General Information on Histone Deacetylases (HDACs) and Their Inhibitors:

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Compound of Interest

Compound Name: Hdac-IN-55

Cat. No.: B12387049

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Histone deacetylases are a class of enzymes that play a crucial role in regulating gene expression by removing acetyl groups from lysine residues on both histone and non-histone proteins.[1][2] This deacetylation process leads to the condensation of chromatin, making it less accessible to transcription factors and thereby generally suppressing gene transcription.[1][3] Aberrant HDAC activity is implicated in various diseases, including cancer, neurodegenerative disorders, and inflammatory conditions, making them attractive therapeutic targets.[4]

HDAC inhibitors are compounds that block the activity of these enzymes, leading to an increase in histone acetylation and a more open chromatin structure, which can reactivate the expression of tumor suppressor genes and other genes involved in cell differentiation, cell cycle arrest, and apoptosis.

Classification of HDACs:

Human HDACs are grouped into four classes based on their homology to yeast proteins:

- Class I: HDAC1, 2, 3, and 8 are primarily located in the nucleus.
- Class II: This class is further divided into Class IIa (HDAC4, 5, 7, and 9) and Class IIb (HDAC6 and 10), which can shuttle between the nucleus and cytoplasm.
- Class III: Known as sirtuins, these are NAD⁺-dependent enzymes.

- Class IV: HDAC11 is the sole member of this class.

General Chemical Structure of HDAC Inhibitors:

A common pharmacophore model for HDAC inhibitors consists of three key components:

- A zinc-binding group (ZBG): This group chelates the zinc ion in the active site of the enzyme. Common ZBGs include hydroxamic acids, benzamides, and carboxylic acids.
- A linker: This part connects the ZBG to the cap group and occupies the substrate-binding tunnel.
- A cap group: This moiety interacts with the surface of the enzyme, providing additional binding affinity and selectivity.

To proceed with a detailed technical guide on a specific HDAC inhibitor, a valid chemical identifier is required.

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References

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